

An In-depth Technical Guide to the Solubility and Miscibility of Diisodecyl Adipate

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Compound of Interest

Compound Name: *Diisodecyl adipate*

Cat. No.: *B167166*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and miscibility of **Diisodecyl Adipate** (DIDA) in various solvents. This document compiles available data, presents detailed experimental protocols for solubility and miscibility determination, and includes a visual workflow to guide researchers in their experimental design.

Core Topic: Solubility and Miscibility of Diisodecyl Adipate

Diisodecyl adipate (DIDA) is a high-molecular-weight plasticizer known for its excellent low-temperature flexibility and good permanence. Its solubility and miscibility are critical parameters in various applications, including in the formulation of polymers, coatings, lubricants, and as an emollient in personal care products. Understanding its behavior in different solvents is essential for formulation development, ensuring product stability, and predicting its environmental fate.

Quantitative Data on Solubility and Miscibility

Precise quantitative solubility data for **diisodecyl adipate** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, based on technical data sheets and chemical databases, a qualitative and semi-quantitative summary has been compiled.

Solvent/Solvent Class	Solubility/Miscibility	Reported Values	Temperature (°C)
Water	Very Low Solubility / Immiscible	< 0.01% [1] [2]	25
100 µg/L [2]	25		
> 0.1 g/L	Not Specified		
5.149 x 10 ⁻⁶ mg/L (estimated)	25		
Alcohols (e.g., Ethanol)	Soluble / Miscible	Soluble	Not Specified
Ketones (e.g., Acetone)	Soluble / Miscible	Soluble	Not Specified
Ethers	Soluble / Miscible	Soluble [1] [2]	Not Specified
Esters	Soluble / Miscible	Soluble [1] [2]	Not Specified
Aliphatic Hydrocarbons (e.g., Hexane)	Soluble / Miscible	Soluble	Not Specified
Aromatic Hydrocarbons (e.g., Toluene)	Soluble / Miscible	Soluble	Not Specified
Chlorinated Hydrocarbons	Soluble / Miscible	Soluble [1] [2]	Not Specified
Glycerol	Slightly Soluble	Slightly Soluble [1] [2]	Not Specified
Ethylene Glycol	Slightly Soluble	Slightly Soluble [1] [2]	Not Specified
Propylene Glycol	Insoluble	Insoluble	Not Specified
Oils	Miscible	Generally miscible with mineral and synthetic oils	Not Specified

Experimental Protocols

The following are detailed methodologies for determining the solubility and miscibility of **diisodecyl adipate**.

Protocol 1: Determination of Solubility in Organic Solvents via the Shake-Flask Method

This protocol outlines the determination of the equilibrium solubility of DIDA in an organic solvent.

1. Materials and Equipment:

- **Diisodecyl Adipate** (high purity)
- Solvent of interest (analytical grade)
- Erlenmeyer flasks with stoppers or screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE, with a pore size of 0.45 μm or smaller)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector, GC-FID, or High-Performance Liquid Chromatograph, HPLC)

2. Procedure:

- **Preparation:** Add a measured volume of the organic solvent to several flasks.
- **Addition of Solute:** Add an excess amount of DIDA to each flask to ensure that a saturated solution is formed and that there is undissolved DIDA present at equilibrium.

- **Equilibration:** Seal the flasks and place them in the orbital shaker or on the magnetic stirrer at a constant temperature (e.g., 25 °C). Agitate the mixtures for a predetermined time (e.g., 24 to 72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the flasks to stand undisturbed for a sufficient time to allow the undissolved DIDA to settle.
- **Sample Collection:** Carefully withdraw a sample from the supernatant (the clear, saturated solution) using a syringe.
- **Filtration:** Immediately filter the sample through a syringe filter to remove any remaining undissolved microparticles.
- **Quantification:**
 - Prepare a series of standard solutions of DIDA in the solvent of known concentrations.
 - Analyze the filtered saturated solution and the standard solutions using a suitable analytical method (e.g., GC-FID or HPLC).
 - Construct a calibration curve from the standard solutions and determine the concentration of DIDA in the saturated solution.

3. Data Reporting:

- Report the solubility as the average of the determinations from the replicate flasks, typically in g/100 mL or mg/L, at the specified temperature.

Protocol 2: Determination of Water Solubility based on OECD Test Guideline 105

This protocol is adapted from the OECD 105 guideline and is suitable for substances with low water solubility like DIDA.

1. Methods:

- **Flask Method:** Generally suitable for solubilities above 10^{-2} g/L.

- Column Elution Method: Recommended for solubilities below 10^{-2} g/L. Given the very low solubility of DIDA in water, the column elution method is more appropriate.

2. Column Elution Method Protocol:

- Materials and Equipment:
 - **Diisodecyl Adipate** (high purity)
 - Purified water (e.g., deionized or distilled)
 - A column with a temperature control jacket
 - A suitable inert support material (e.g., glass wool, glass beads)
 - A pump for maintaining a constant flow of water
 - Collection vials
 - Analytical instrument for quantification (e.g., HPLC with a suitable detector or Gas Chromatography-Mass Spectrometry, GC-MS)
- Procedure:
 - Column Preparation: Coat the inert support material with an excess of DIDA. Pack the coated material into the column.
 - Elution: Pump water through the column at a slow, constant flow rate. The water will become saturated with DIDA as it passes through the column.
 - Sample Collection: Collect fractions of the eluate in vials.
 - Equilibrium Check: Analyze successive fractions to ensure that the concentration of DIDA is constant, indicating that equilibrium has been reached.
 - Quantification: Determine the concentration of DIDA in the saturated fractions using a highly sensitive analytical method (e.g., HPLC or GC-MS) after appropriate sample preparation (e.g., liquid-liquid extraction).

- Data Reporting:
 - Report the water solubility as the mean concentration from at least three consecutive fractions that are in agreement, at the specified temperature.

Protocol 3: Determination of Miscibility

This is a general protocol for visually determining the miscibility of DIDA with another liquid.

1. Materials and Equipment:

- **Diisodecyl Adipate**
- Solvent or liquid of interest
- Graduated cylinders or volumetric pipettes
- Test tubes or vials with caps
- Vortex mixer (optional)

2. Procedure:

- **Mixing:** In a clean test tube or vial, combine known volumes of DIDA and the test liquid in various ratios (e.g., 1:9, 1:1, 9:1).
- **Agitation:** Cap the test tube/vial and shake vigorously for a set period (e.g., 1 minute) or use a vortex mixer to ensure thorough mixing.
- **Observation:** Allow the mixture to stand undisturbed and observe it against a well-lit background.
 - **Miscible:** If the mixture remains a single, clear phase with no separation, the liquids are miscible.
 - **Immiscible:** If the mixture separates into two distinct layers, the liquids are immiscible.
 - **Partially Miscible:** If the mixture initially appears as a single phase but becomes cloudy or separates upon standing, the liquids are partially miscible.

3. Data Reporting:

- Report the miscibility for each ratio tested at a specific temperature.

Visualizations

Logical Workflow for Solubility and Miscibility Assessment

The following diagram illustrates a typical workflow for assessing the solubility and miscibility of a substance like **diisodecyl adipate**.

Solubility and Miscibility Assessment Workflow.

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References

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